

Foundational Research on Hexanetriol as a Polyol: A Technical Guide

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Compound of Interest

Compound Name: **Hexanetriol**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the foundational research on 1,2,6-**hexanetriol**, a versatile polyol with significant applications in polymer chemistry and beyond. This document details its core properties, synthesis, and analytical methods, offering a valuable resource for professionals in research and development.

Core Properties of 1,2,6-Hexanetriol

1,2,6-**Hexanetriol** is a trihydric alcohol, presenting as a colorless to light yellow, odorless, and viscous liquid.^[1] Its structure, featuring two primary and one secondary hydroxyl group, imparts properties that make it a valuable component in various formulations.^[2] It is miscible with water and polar organic solvents but has low solubility in non-polar solvents.^[2]

Physical Properties

A summary of the key physical properties of 1,2,6-**hexanetriol** is presented in Table 1.

Property	Value	Unit	Reference(s)
Molecular Formula	C ₆ H ₁₄ O ₃	-	[2][3]
Molecular Weight	134.17	g/mol	[2][3]
Appearance	Colorless to light yellow, viscous liquid	-	[1]
Boiling Point	178 °C @ 5 mmHg	°C	[3][4]
Melting Point	-25 to -32	°C	[1][5]
Density	1.109 @ 25 °C	g/mL	[3][4]
Refractive Index	1.476 @ 20 °C	-	[3][4]
Flash Point	195	°C	[3]
Vapor Pressure	<0.01 @ 20 °C	mmHg	[3]
Vapor Density	4.63 (air=1)	-	[3]
Solubility	Miscible with water	-	[2]

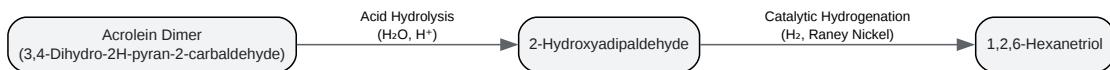
Chemical Properties

The chemical behavior of **1,2,6-hexanetriol** is dictated by its three hydroxyl groups, which allow it to participate in reactions typical of alcohols, such as esterification and etherification. It is a stable, combustible liquid and is incompatible with strong oxidizing agents, acid anhydrides, and acid chlorides.[4]

Property	Value	Unit	Reference(s)
Purity (Hydroxyl Titration)	>96.0	%	
pH (30% aqueous solution)	4.0 - 7.0	-	[1]

Synthesis of 1,2,6-Hexanetriol

The primary industrial synthesis of **1,2,6-hexanetriol** involves the hydrolysis of acrolein dimer followed by catalytic hydrogenation.



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Industrial Synthesis of 1,2,6-Hexanetriol.

Detailed Experimental Protocol: Industrial Synthesis

The industrial production of **1,2,6-hexanetriol** is a two-step process:

Step 1: Hydrolysis of Acrolein Dimer

- Reaction Setup: A reaction vessel equipped with a stirrer, heating mantle, and condenser is charged with acrolein dimer.
- Hydrolysis: Dilute aqueous acid (e.g., sulfuric acid) is added to the acrolein dimer.
- Reaction Conditions: The mixture is heated to facilitate the hydrolysis of the dimer to 2-hydroxyadipaldehyde. The reaction progress is monitored by analyzing aliquots.
- Neutralization: Upon completion, the acidic solution is neutralized.

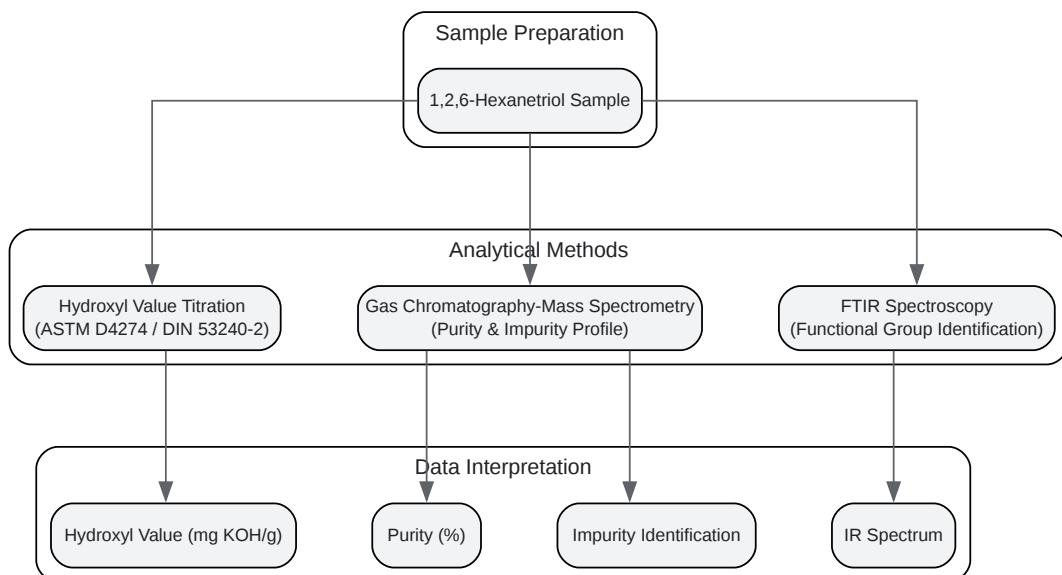
Step 2: Catalytic Hydrogenation of 2-Hydroxyadipaldehyde

- Catalyst Preparation: A Raney nickel catalyst is prepared and activated according to standard procedures.
- Hydrogenation: The aqueous solution of 2-hydroxyadipaldehyde is transferred to a high-pressure autoclave. The Raney nickel catalyst is added.

- Reaction Conditions: The autoclave is pressurized with hydrogen gas to approximately 20 atm and heated to around 140 °C. The reaction is typically complete within 1.5 hours.[6]
- Work-up: After cooling and depressurization, the catalyst is filtered off. The resulting solution is purified by distillation under reduced pressure to yield pure 1,2,6-hexanetriol.[6]

Analytical Characterization of 1,2,6-Hexanetriol

The quality and purity of 1,2,6-hexanetriol are assessed using various analytical techniques. The most critical parameter for its application as a polyol is the hydroxyl value.



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Analytical Workflow for 1,2,6-Hexanetriol Characterization.

Detailed Experimental Protocol: Hydroxyl Value Determination (ASTM D4274-16)

This method determines the hydroxyl number of polyols by acetylation followed by titration.

- Reagent Preparation:
 - Acetylation Reagent: Prepare a solution of acetic anhydride in pyridine.
 - Titrant: Standardized potassium hydroxide (KOH) solution in ethanol.
 - Indicator: Phenolphthalein solution.
- Sample Preparation: Accurately weigh a specific amount of the **1,2,6-hexanetriol** sample into a flask.
- Acetylation:
 - Add a precise volume of the acetylation reagent to the sample flask and a blank flask (containing no sample).
 - Attach a condenser and heat the flasks in a water bath for a specified time to allow for the complete reaction of the hydroxyl groups with acetic anhydride.
- Hydrolysis: After cooling, add a known amount of distilled water to each flask to hydrolyze the excess acetic anhydride.
- Titration:
 - Add a few drops of phenolphthalein indicator to each flask.
 - Titrate the contents of each flask with the standardized KOH solution until a persistent pink endpoint is reached.
- Calculation: The hydroxyl value is calculated based on the difference in the volume of KOH solution required for the blank and the sample titrations.

Detailed Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

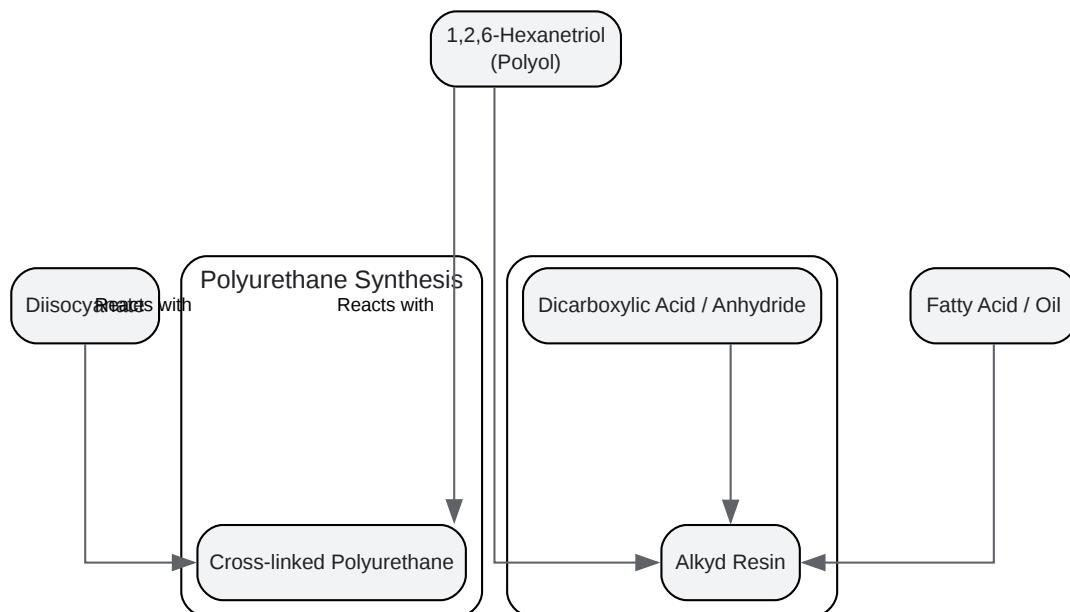
GC-MS is employed to determine the purity of 1,2,6-hexanetriol and to identify any volatile impurities.

- Sample Preparation: Prepare a dilute solution of the 1,2,6-hexanetriol sample in a suitable solvent (e.g., methanol or acetone).
- GC-MS System:
 - Gas Chromatograph: Equipped with a capillary column suitable for polar compounds (e.g., a wax-type column).
 - Mass Spectrometer: A quadrupole or ion trap mass spectrometer is commonly used.
- GC Conditions:
 - Injector Temperature: Set to ensure complete volatilization of the sample.
 - Oven Temperature Program: A temperature gradient is used to separate compounds with different boiling points. A typical program might start at a lower temperature and ramp up to a higher temperature.
 - Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron ionization (EI) is standard for generating mass spectra.
 - Mass Range: Scan a mass range appropriate for the expected compounds (e.g., m/z 30-300).
- Data Analysis:
 - The purity of the 1,2,6-hexanetriol is determined by the area percentage of its corresponding peak in the chromatogram.

- Impurities are identified by comparing their mass spectra to a spectral library (e.g., NIST).

Application of 1,2,6-Hexanetriol as a Polyol in Polymer Synthesis

As a trifunctional molecule, **1,2,6-hexanetriol** is a key building block in the synthesis of various polymers, including polyurethanes and alkyd resins, where it acts as a cross-linking agent.[\[6\]](#)



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Application of 1,2,6-Hexanetriol in Polymer Synthesis.

Representative Experimental Protocol: Synthesis of a Polyurethane Elastomer

This protocol outlines the general procedure for synthesizing a polyurethane elastomer using **1,2,6-hexanetriol** as a cross-linker.

- Reactant Preparation:
 - Polyol Component: A mixture of a diol (e.g., polycaprolactone diol) and **1,2,6-hexanetriol** is prepared. The ratio of diol to triol will determine the degree of cross-linking. The polyol mixture is dried under vacuum to remove any moisture.
 - Isocyanate Component: A diisocyanate (e.g., 4,4'-diphenylmethane diisocyanate - MDI) is used.
 - Catalyst: A catalyst such as dibutyltin dilaurate (DBTDL) is often used to accelerate the reaction.
- Reaction Setup: The reaction is carried out in a moisture-free environment (e.g., under a nitrogen atmosphere) in a suitable reaction vessel equipped with a mechanical stirrer.
- Polymerization:
 - The dried polyol mixture is heated to a specific temperature (e.g., 80 °C).
 - The diisocyanate is added to the polyol mixture with vigorous stirring.
 - A catalytic amount of DBTDL is added to initiate the polymerization.
- Curing: The resulting viscous liquid is poured into a mold and cured at an elevated temperature for several hours to complete the cross-linking reaction and form the solid polyurethane elastomer.
- Characterization: The properties of the resulting polyurethane, such as tensile strength, elongation at break, and thermal stability, are then characterized using appropriate analytical techniques.

This technical guide provides a solid foundation for understanding the fundamental aspects of **1,2,6-hexanetriol** as a polyol. The detailed protocols and data presented herein are intended to support researchers and professionals in their work with this versatile chemical compound.

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